

# Proper Disposal of Citronellyl Hexanoate: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Citronellyl hexanoate

Cat. No.: B080941

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For researchers and scientists in the fast-paced world of drug development, adherence to proper chemical disposal protocols is paramount for ensuring laboratory safety and environmental compliance. This guide provides essential logistical and safety information for the proper disposal of **Citronellyl hexanoate**, a common fragrance and flavoring agent. While some data suggests **Citronellyl hexanoate** is not classified as a hazardous substance, it is best practice to treat all laboratory chemicals with a degree of caution.<sup>[1]</sup> This protocol outlines the necessary steps for its safe handling and disposal in a laboratory setting.

## Key Safety and Physical Properties

A thorough understanding of a chemical's properties is the first step in safe handling and disposal. The following table summarizes the key quantitative data for **Citronellyl hexanoate**.

Property	Value	Unit
Physical State	Colorless clear liquid (estimated)	-
Specific Gravity	0.87100 to 0.87600 @ 25°C	-
Refractive Index	1.44900 to 1.45000 @ 20°C	-
Boiling Point	240	°C @ 760.00 mm Hg
Flash Point	95.00	°C (203.00 °F) Tagliabue Closed Cup

Data sourced from The Good Scents Company and Cheméo.<sup>[1][2][3]</sup>

## Experimental Protocol for Disposal

The following step-by-step guide details the approved procedure for the disposal of **Citronellyl hexanoate** in a laboratory environment. This protocol is designed to comply with general laboratory waste regulations, such as those outlined by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).

### Materials Required:

- Original container of **Citronellyl hexanoate** waste
- Appropriate Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves
- Hazardous waste tag
- Secondary containment bin
- Access to a designated Satellite Accumulation Area (SAA)

### Procedure:

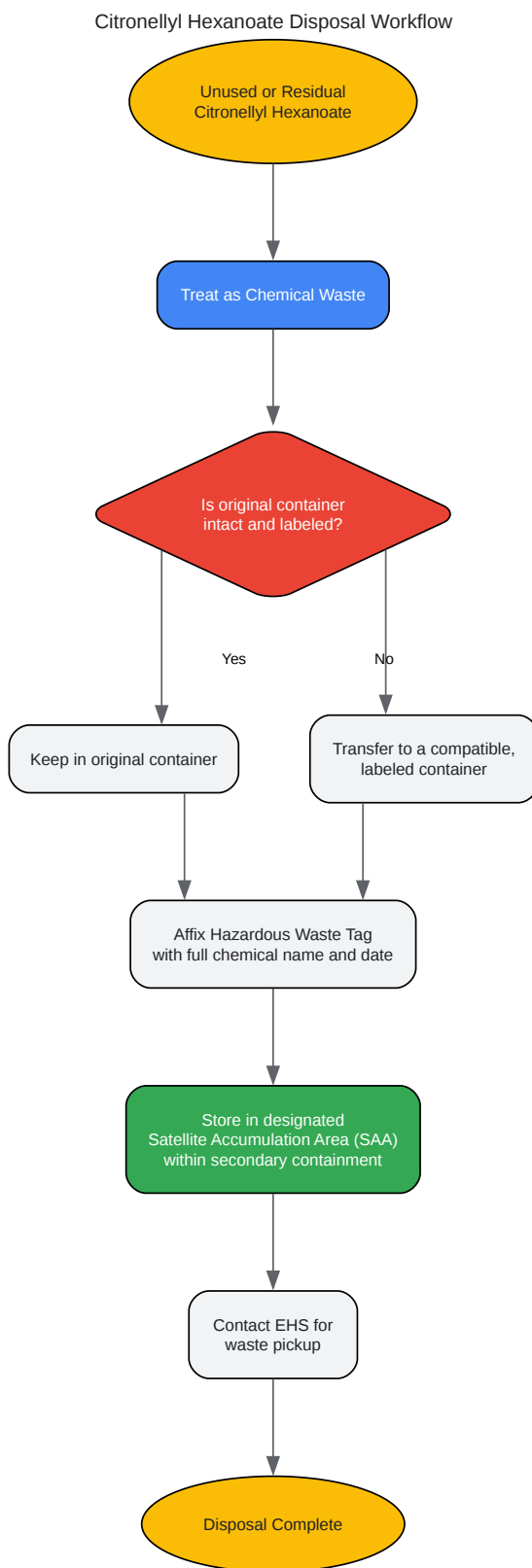
- Waste Identification and Determination:
  - Treat all unused or residual **Citronellyl hexanoate** as chemical waste.
  - Although some sources indicate no GHS hazard classification, it is prudent to manage it as potentially hazardous waste due to the lack of comprehensive toxicological data.<sup>[1]</sup> Other similar ester compounds may cause skin and eye irritation.<sup>[4]</sup>
- Container Management:
  - Ensure the **Citronellyl hexanoate** waste remains in its original, clearly labeled container.
  - If the original container is compromised, transfer the waste to a clean, dry, and chemically compatible container. The container must be in good condition with a secure, leak-proof

lid.

- Do not mix **Citronellyl hexanoate** with any other waste streams to prevent unknown chemical reactions.
- Labeling:
  - As soon as the first drop of waste is collected, affix a hazardous waste tag to the container.
  - Clearly write the full chemical name, "**Citronellyl hexanoate**," and the date of accumulation on the tag. List all constituents if it is a mixed waste.
- Storage in a Satellite Accumulation Area (SAA):
  - Store the labeled waste container in a designated SAA that is at or near the point of generation and under the control of the laboratory personnel.
  - Place the container in a secondary containment bin to mitigate any potential spills or leaks.
  - Ensure the SAA is in a well-ventilated area and away from sources of ignition, as the substance has a flash point of 95°C.[\[1\]](#)[\[3\]](#)
- Request for Disposal:
  - Once the container is full, or before it exceeds the allowable accumulation time (typically 12 months for academic labs under Subpart K regulations), contact your institution's Environmental Health and Safety (EHS) office to arrange for a waste pickup.[\[4\]](#)
  - Provide the EHS office with all necessary information from the hazardous waste tag.
- Documentation:
  - Maintain a log of all hazardous waste generated in the laboratory, including the name of the chemical, quantity, and date of disposal request.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Citronellyl hexanoate**.



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Caption: Disposal workflow for **Citronellyl hexanoate**.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **Citronellyl hexanoate**, thereby protecting themselves, their colleagues, and the environment.

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## References

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